

Technical Guide: Solubility & Stability of 2-Azido-5-nitropyridine in DMSO and DMF

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Compound of Interest

Compound Name: 2-azido-5-nitropyridine

CAS No.: 69080-06-4

Cat. No.: B6267644

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Executive Summary

2-Azido-5-nitropyridine (CAS 56719-66-1) exhibits high physical solubility (>100 mg/mL) in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) due to its polar nitro-aromatic character. However, its behavior in these solvents is governed by a dynamic azide-tetrazole equilibrium that is heavily influenced by solvent polarity.^[1] In DMSO and DMF, the compound exists predominantly as the fused 6-nitrotetrazolo[1,5-a]pyridine, which acts as a "masked" azide.

Critical Safety Warning: This compound has a Carbon-to-Nitrogen (C/N) ratio of 1.0, classifying it as a high-energy explosive. Solubility limits defined in this guide are based on safety thresholds, not physical saturation points.

Safety Directive: The "Rule of Six" & C/N Ratio

Before attempting dissolution, you must evaluate the explosive potential. **2-Azido-5-nitropyridine** (

) violates standard safety heuristics for organic azides.

Energetic Assessment

- Formula:
- Molecular Weight: 165.11 g/mol
- C/N Ratio Calculation:
 - Standard Safety Threshold: Ratio

is considered stable.
 - Result: 1.4 is CRITICAL. This molecule is shock-sensitive and potentially explosive.

Maximum Safe Concentration

Do NOT prepare saturated solutions.

- Recommended Limit:

(approx. 82 mg/mL).
- Absolute Max (with Blast Shield):

.
- Storage: Never store solutions for >24 hours. Azides can concentrate in ground glass joints or upon solvent evaporation, leading to detonation.

Solubility and Azide-Tetrazole Equilibrium

The solubility of **2-azido-5-nitropyridine** is not a static property but a dynamic equilibrium between two tautomers. This equilibrium dictates its reactivity in nucleophilic aromatic substitution (

) and Click Chemistry (CuAAC).

The Mechanism

In solution, the azido group at the 2-position can cyclize onto the pyridine nitrogen to form a fused tetrazole ring.

- Form A (Open Azide): Reactive species required for Click Chemistry.
- Form B (Fused Tetrazole): Dormant/Stable species.

Solvent Effect:

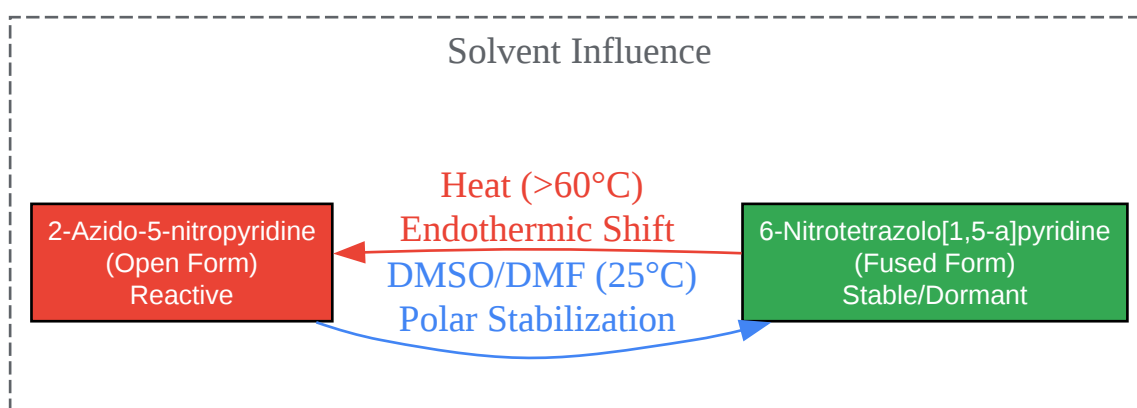
- DMSO/DMF (Polar Aprotic): The high dielectric constant (for DMSO) stabilizes the dipolar tetrazole form.

- Result: Equilibrium shifts toward Tetrazole.

- Chloroform/DCM (Non-polar): Favors the Azide form.
- Temperature: Ring opening (Tetrazole

Azide) is endothermic. Heating DMSO solutions shifts the equilibrium back toward the reactive azide.

Visualization of Equilibrium



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Caption: Solvent-dependent equilibrium. In DMSO, the green 'Tetrazole' form dominates. Heating is required to access the red 'Azide' form for reaction.

Experimental Protocols

Safe Dissolution Protocol (0.5 M Stock)

Objective: Prepare 10 mL of a 0.5 M solution in DMSO safely.

- PPE: Kevlar gloves under nitrile gloves, face shield, blast shield.
- Calculation: 0.5 M

0.01 L

165.11 g/mol = 0.825 g.

- Weighing: Use a plastic spatula (metal can cause friction ignition). Weigh into a tared vial.
- Solvent Addition:
 - Place vial in a cooling block or ice bath (dissolution exotherm control).
 - Add 10 mL of anhydrous DMSO (or DMF) slowly down the side.
- Mixing: Do NOT sonicate. Use a magnetic stir bar at low RPM (100-200) until clear.
 - Observation: Solution will likely turn yellow/orange.

Reactivity Check (NMR Validation)

To verify if your solvent choice allows for immediate reactivity (Azide presence), perform a quick

-NMR test.

- Tetrazole Signals: Distinct downfield shift of the proton adjacent to the bridgehead nitrogen (approx. 9.5 - 10.0 ppm).
- Azide Signals: Upfield relative to tetrazole (approx. 8.5 - 9.0 ppm).

- Protocol:
 - Dissolve 5 mg in 0.6 mL DMSO-
 - .
 - Acquire spectrum at 25°C.
 - If only Tetrazole is visible and you need to perform a Click reaction, heat the probe to 60°C and re-acquire to observe the emergence of the Azide peak.

Solubility Data Summary

Solvent	Physical Solubility	Dominant Species (25°C)	Suitability for CuAAC	Suitability for SnAr
DMSO	High (>200 mg/mL)	Tetrazole (>95%)	Good (requires heat/catalyst)	Excellent
DMF	High (>200 mg/mL)	Tetrazole (>90%)	Good (requires heat/catalyst)	Excellent
DCM	Moderate	Azide (Mixed)	Excellent (RT)	Poor (solubility)
Toluene	Low	Azide	Moderate	Poor
Water	Insoluble	N/A	Poor	Poor

Troubleshooting Common Issues

Issue 1: "My Click reaction in DMSO is extremely slow at Room Temperature."

- Cause: The equilibrium is locked in the unreactive Tetrazole form.
- Solution: Increase reaction temperature to 60-80°C. This shifts the equilibrium toward the open Azide. Alternatively, add a co-solvent like t-BuOH or THF to lower the bulk polarity.

Issue 2: "Precipitation occurs upon adding water."

- Cause: The compound is highly lipophilic despite the nitro group.

- Solution: If quenching a reaction, dilute with EtOAc first, then wash with water. Do not dilute directly with water if you intend to keep the azide in solution.

Issue 3: "Darkening of solution over time."

- Cause: Photodecomposition or slow formation of nitrenes.
- Solution: Store DMSO/DMF stock solutions in amber vials wrapped in foil at -20°C. Discard after 1 week.

References

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- Azide-Tetrazole Equilibrium: Leškovskis, K., et al. "Azide-Tetrazole Equilibrium in Pyrido[2,3-d]pyrimidines." *University of Latvia Research*, 2022. [Link](#)
- Solvent Effects on Tautomerism: Kurbatov, S. V., et al. "Tetrazolo[1,5-a]pyridines and furazano[4,5-b]pyridine 1-oxides." *Journal of Organic Chemistry*, 2009, 74(15), 5568-5575.[2] [Link](#)
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Sources

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